

L-Tyrosine Disodium Salt in Research: A Technical Guide

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Compound of Interest

Compound Name: *L-Tyrosine disodium salt*

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For Researchers, Scientists, and Drug Development Professionals

L-Tyrosine, a non-essential amino acid, is a critical component in a multitude of biological processes. It serves as a fundamental building block for protein synthesis, a precursor to vital neurotransmitters and hormones, and a key player in cellular signaling. However, its practical application in research, particularly in aqueous-based systems like cell culture media, is hampered by its inherently low solubility at physiological pH. **L-Tyrosine disodium salt**, a highly water-soluble derivative, effectively overcomes this limitation, establishing it as an indispensable tool in various research and development domains. This technical guide provides an in-depth overview of its core applications, supported by quantitative data, detailed experimental protocols, and workflow visualizations.

Core Research Applications

The primary utility of **L-Tyrosine disodium salt** in research stems from its enhanced solubility, making it a superior alternative to free L-Tyrosine in numerous applications.

Cell and Tissue Culture

L-Tyrosine disodium salt is extensively used as a supplement in cell culture media, especially in high-density cultures for biopharmaceutical production. Its high solubility allows for the preparation of concentrated, pH-neutral feed solutions, which is crucial for modern fed-batch processes.

- **Biopharmaceutical Production:** In the manufacturing of monoclonal antibodies (mAbs) and other recombinant proteins using cell lines like Chinese Hamster Ovary (CHO), maintaining an adequate supply of tyrosine is essential. Insufficient tyrosine levels can lead to reduced specific productivity and the incorporation of incorrect amino acids (tyrosine sequence variants), compromising the final product's quality.[1][2] **L-Tyrosine disodium salt** ensures a consistent and high concentration of available tyrosine, supporting robust cell growth and maximizing protein yield.[3]
- **Fed-Batch Cultures:** Traditional fed-batch strategies often require a separate alkaline feed for tyrosine and cysteine due to their poor solubility at neutral pH.[4] This complicates the feeding process and can cause pH spikes in the bioreactor.[5] The use of **L-Tyrosine disodium salt**, or other soluble derivatives like phospho-**L-tyrosine disodium salt**, allows for the formulation of single, highly concentrated, neutral pH feeds, simplifying the manufacturing process.[4][6]

Pharmaceutical Synthesis

L-Tyrosine is a valuable chiral starting material for the synthesis of various pharmaceutical compounds. The disodium salt can be used as a more readily soluble precursor in the initial aqueous-based steps of a synthetic pathway. A notable example is its use in the synthesis of selectively protected L-DOPA (Levodopa) derivatives, which are crucial for developing treatments for Parkinson's disease.[7]

Biochemical and Enzymatic Assays

The consistent and high solubility of **L-Tyrosine disodium salt** makes it an ideal reagent for preparing substrates or components in various biochemical assays. For instance, in assays for the enzyme Tyrosinase, which catalyzes the oxidation of tyrosine, the disodium salt can be used to prepare the L-Tyrosine substrate solution. This ensures accurate and reproducible substrate concentrations.

Nutritional Formulations

In the development of parenteral and enteral nutrition solutions, providing essential and conditionally essential amino acids is critical. The poor solubility of L-Tyrosine presents a challenge in formulating these solutions.[8] **L-Tyrosine disodium salt**, along with dipeptides

containing tyrosine like L-alanyl-L-tyrosine, offers a more soluble option to ensure adequate tyrosine delivery for patients who cannot consume food orally.[9][10][11]

Data Presentation

The following tables summarize key quantitative data regarding L-Tyrosine and its disodium salt.

Property	L-Tyrosine	L-Tyrosine Disodium Salt Dihydrate	Reference(s)
Molecular Formula	C ₉ H ₁₁ NO ₃	C ₉ H ₉ NNa ₂ O ₃ · 2H ₂ O	,[12]
Molecular Weight	181.19 g/mol	261.18 g/mol	,[13]
Solubility in Water	~0.45 mg/mL (at neutral pH)	~100 mg/mL	,[14]
Storage Temperature	Room Temperature	2-8°C	[13],[1]

Table 1: Physicochemical Properties of L-Tyrosine and **L-Tyrosine Disodium Salt** Dihydrate.

Cell Culture Medium	Typical L-Tyrosine Concentration	Reference(s)
DMEM	0.104 g/L	
MEM	0.036 g/L	
RPMI-1640	0.029 g/L	

Table 2: L-Tyrosine Concentrations in Common Basal Cell Culture Media.

Experimental Protocols

Protocol 1: Preparation of a Concentrated L-Cysteine and L-Tyrosine Alkaline Stock Solution for Fed-Batch

Cell Culture

This protocol is adapted from a method used for preparing a combined feed supplement for CHO cell cultures.[3] The use of **L-Tyrosine disodium salt** is central to achieving the high concentration.

Materials:

- L-Cysteine hydrochloride monohydrate
- **L-Tyrosine disodium salt** dihydrate
- Cell culture grade water (e.g., Milli-Q)
- 5 M Sodium Hydroxide (NaOH)
- 1 M Hydrochloric Acid (HCl)
- Sterile container
- Sterile 0.22 μm filter

Procedure:

- Measure approximately 80% of the final required volume of cell culture grade water into a sterile container.
- Adjust the pH of the water to ≥ 13.0 using 5 M NaOH. This highly alkaline condition is crucial for dissolving high concentrations of both amino acids.
- Slowly add L-Cysteine hydrochloride monohydrate and **L-Tyrosine disodium salt** dihydrate to the desired final concentrations (e.g., 7.9 g/L for L-Cysteine HCl and 22.45 g/L for **L-Tyrosine disodium salt**).[3]
- Mix continuously until all components are completely dissolved.
- Carefully adjust the pH to the target for the stock solution, for example, 11.3 ± 0.1 , using 5 M NaOH or 1 M HCl.[3]

- Add cell culture grade water to reach the final volume.
- Sterile filter the solution using a 0.22 μm filter into a sterile storage container.
- Store the solution at the recommended temperature (typically 2-8°C).

Caution: This stock solution is highly alkaline. Its addition to the bioreactor must be carefully controlled to avoid rapid pH shifts that can negatively impact cell health.

Protocol 2: Enzymatic Assay of Tyrosinase

This protocol describes a general method for assaying Tyrosinase activity, where L-Tyrosine is the substrate. **L-Tyrosine disodium salt** can be used to prepare the substrate solution due to its high solubility.

Materials:

- **L-Tyrosine disodium salt** dihydrate
- Potassium Phosphate, Monobasic
- Potassium Hydroxide (KOH)
- Tyrosinase enzyme solution
- Deionized water
- Spectrophotometer capable of measuring at 280 nm
- Quartz cuvettes
- pH meter

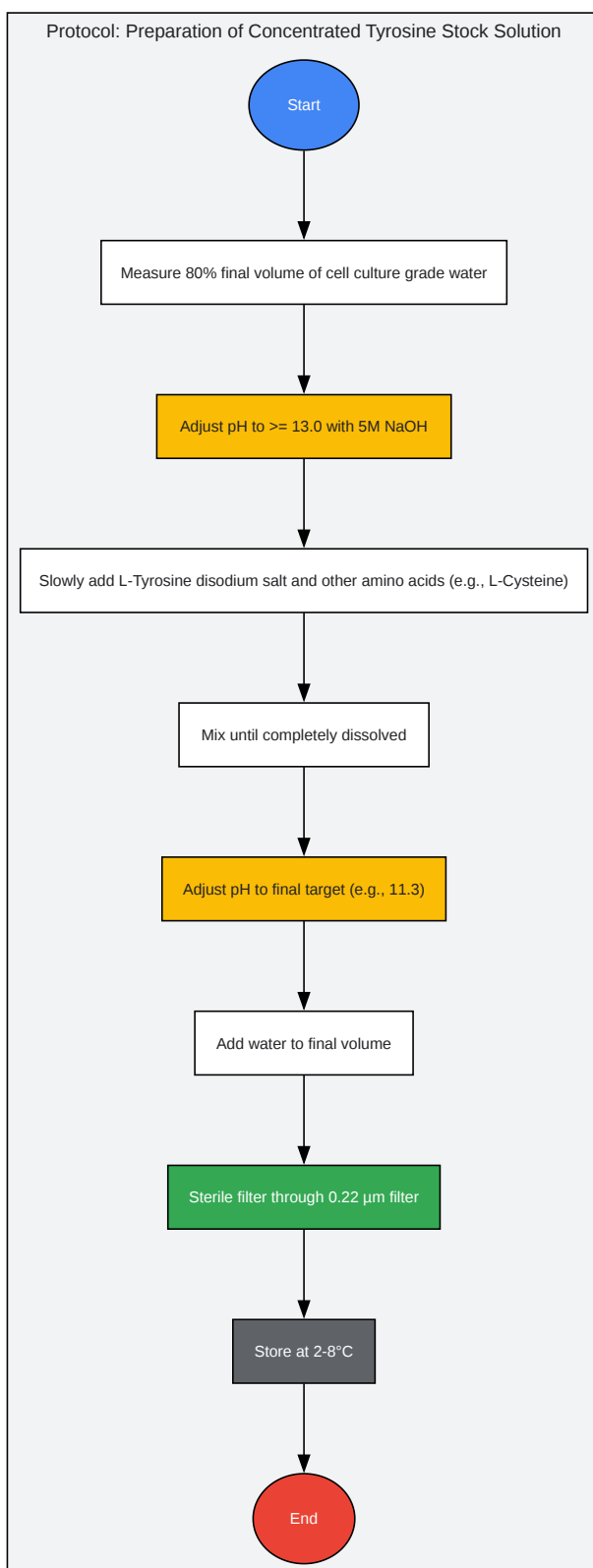
Procedure:

- Prepare 50 mM Potassium Phosphate Buffer (pH 6.5): Dissolve the appropriate amount of Potassium Phosphate, Monobasic in deionized water. Adjust the pH to 6.5 at 25°C with 1 M KOH.

- Prepare 1 mM L-Tyrosine Substrate Solution: Dissolve **L-Tyrosine disodium salt** dihydrate in the 50 mM Potassium Phosphate Buffer to a final concentration of 1 mM. The high solubility of the disodium salt facilitates this step.
- Prepare Enzyme Solution: Immediately before use, prepare a solution of Tyrosinase (e.g., 500-1,000 units/mL) in cold 50 mM Potassium Phosphate Buffer.
- Assay: a. Set up two quartz cuvettes: one for the test sample and one for the blank. b. To each cuvette, add 2.90 mL of the 1 mM L-Tyrosine substrate solution. c. Equilibrate the cuvettes to 25°C in a thermostatted spectrophotometer. d. To the test cuvette, add 0.10 mL of the Tyrosinase enzyme solution. e. To the blank cuvette, add 0.10 mL of the 50 mM Potassium Phosphate Buffer. f. Immediately mix by inversion and start recording the increase in absorbance at 280 nm for approximately 10 minutes. g. Calculate the rate of reaction ($\Delta A_{280\text{nm}}/\text{minute}$) from the initial linear portion of the curve for both the test and blank. The activity of the enzyme is proportional to the rate of increase in absorbance.

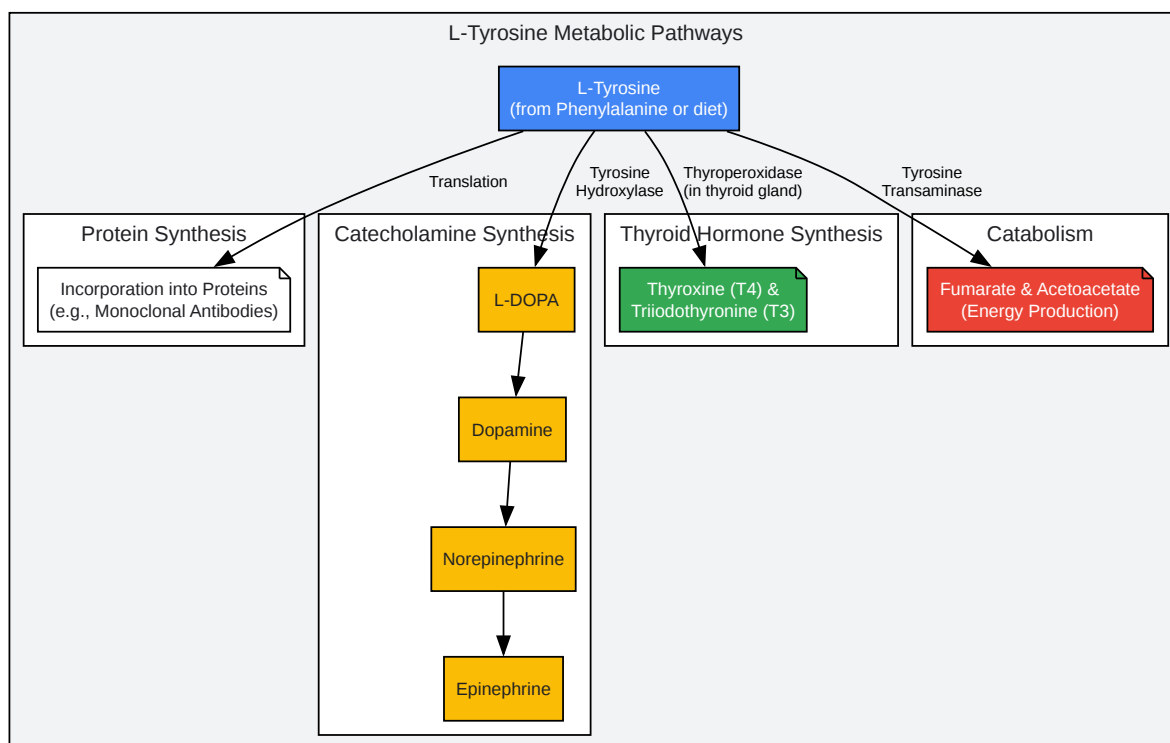
Visualizations

The following diagrams, generated using DOT language, illustrate key workflows and pathways involving L-Tyrosine.



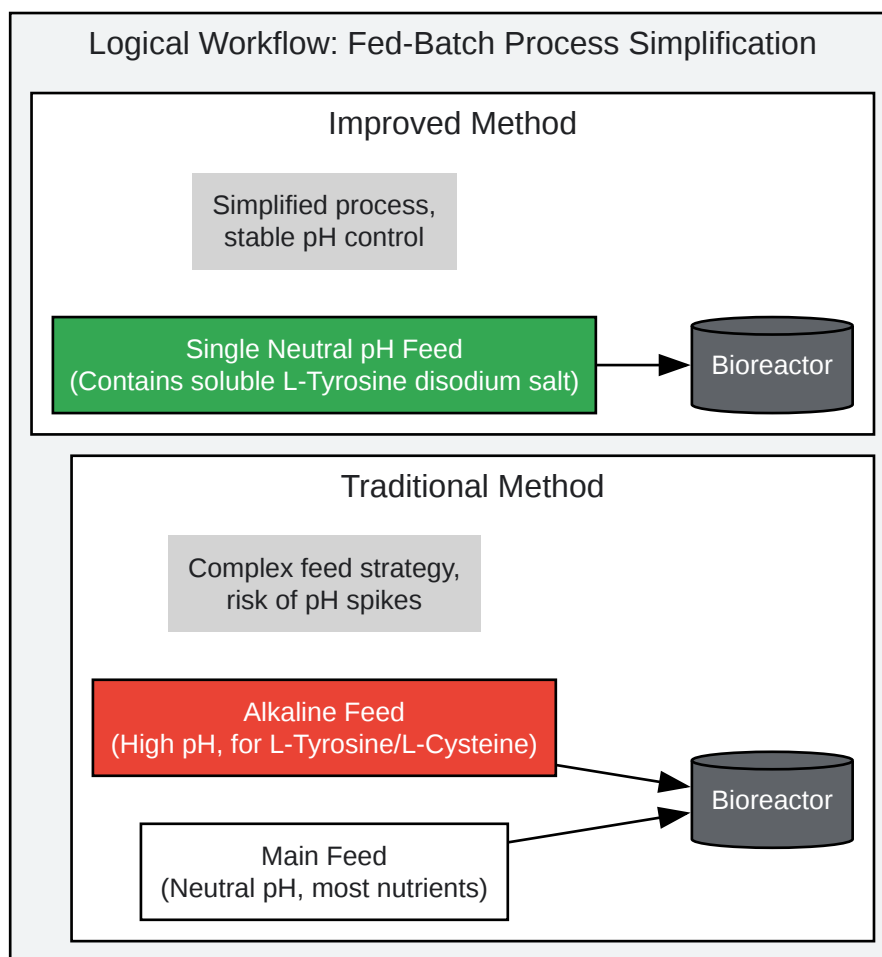
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Caption: Workflow for preparing a concentrated **L-Tyrosine disodium salt** stock solution.



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Caption: Major metabolic pathways of L-Tyrosine in biological systems.



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Caption: Simplification of fed-batch cell culture using **L-Tyrosine disodium salt**.

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